Advanced Technical Guide: Synthesis and Purification of Fmoc-D-Cys(tBu)-OH

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Compound of Interest

Compound Name:	*Fmoc-D-cys(tbu)-OH*
CAS No.:	*131766-22-8; 67436-13-9*
Cat. No.:	*B2379575*

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Executive Summary & Strategic Importance

Target Molecule:

-(9-Fluorenylmethyloxycarbonyl)-S-tert-butyl-D-cysteine CAS: 131766-22-8 (D-isomer) | MW: 399.50 g/mol

The incorporation of D-Cysteine residues into peptide therapeutics is a critical strategy for enhancing proteolytic stability and inducing specific secondary structures (e.g.,

-turns) that are inaccessible to L-isomers. The S-tert-butyl (tBu) protecting group provides a unique orthogonality profile: unlike the acid-labile Trityl (Trt) group, the S-tBu group is stable to standard Trifluoroacetic Acid (TFA) cleavage cocktails [1]. This allows for the isolation of peptides with the cysteine sulfur still protected, facilitating regioselective disulfide bond formation or preventing disulfide scrambling during purification.

This guide details a robust, scalable synthesis of **Fmoc-D-Cys(tBu)-OH**, prioritizing enantiomeric purity and yield. The protocol utilizes a self-validating "check-point" system to ensure process integrity.

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Retrosynthetic Analysis & Workflow

To minimize racemization—the primary risk in Cysteine derivative synthesis—the strategy employs S-alkylation prior to N-protection. Direct alkylation of the zwitterionic D-Cysteine under strongly acidic conditions locks the sulfur without affecting the chiral center, followed by Schotten-Baumann N-acylation.

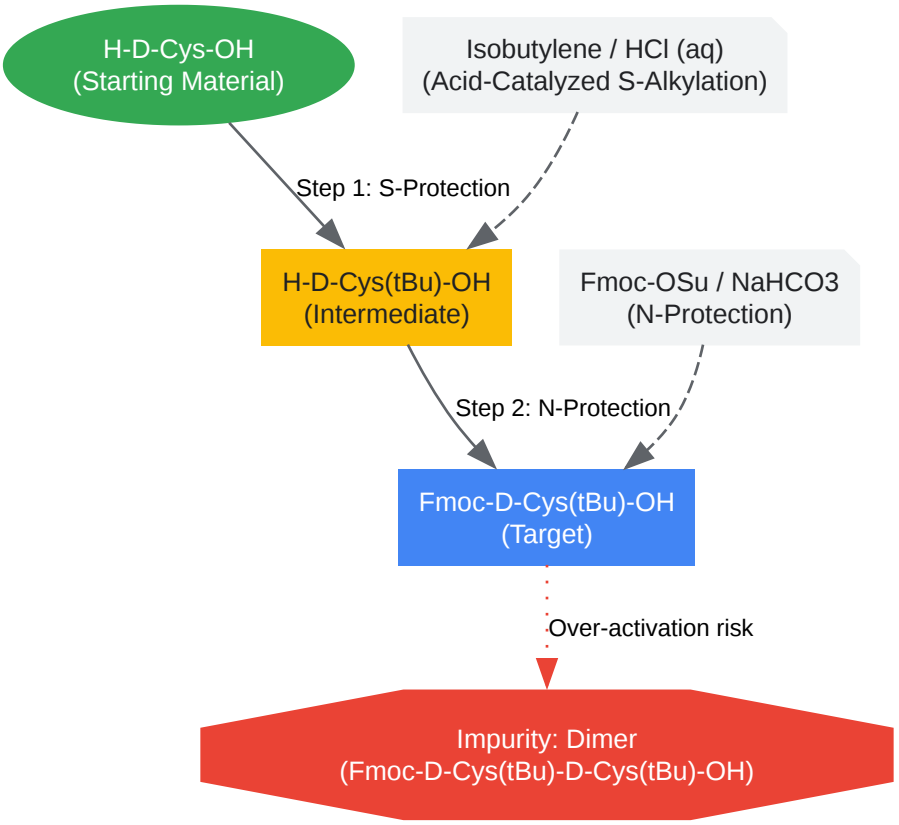

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Figure 1: Retrosynthetic pathway emphasizing the sequential protection strategy to preserve chirality.

Stage 1: Synthesis of S-tert-butyl-D-cysteine [H-D-Cys(tBu)-OH]

This step involves the acid-catalyzed addition of isobutylene to the sulfhydryl group. The use of aqueous HCl serves a dual purpose: it protonates the amine (preventing N-alkylation) and catalyzes the S-alkylation.

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Materials

- Substrate: H-D-Cys-OH (D-Cysteine Hydrochloride Monohydrate)
- Reagent: Isobutylene (gas) or tert-Butyl Acetate (liquid alternative)
- Catalyst: 2N HCl (aq)
- Solvent: Water / Dioxane (if using liquid reagent)

Protocol

- Dissolution: In a pressure-rated glass vessel (or autoclave for scale-up), dissolve H-D-Cys-OH (1.0 eq) in 2N HCl (approx. 5 mL per gram of Cys).
  - Expert Insight: The solution must be strongly acidic (pH < 1). This ensures the amine is fully protonated (

    ), rendering it non-nucleophilic and preventing N-tert-butylation.
- Alkylation:
  - Method A (Isobutylene Gas): Cool the vessel to 0°C. Bubble Isobutylene gas into the solution until saturation. Seal the vessel and stir at room temperature (20-25°C) for 24-48 hours.
  - Method B (tert-Butyl Acetate): Add tert-Butyl Acetate (3.0 eq) to the acidic solution. Reflux gently (approx. 60°C) for 4-6 hours. Note: Method A generally yields higher purity.
- Monitoring (Self-Validating Point):
  - TLC Check: Silica gel, n-Butanol:Acetic Acid:Water (4:1:1). Stain with Ninhydrin.
  - Observation: Starting material (D-Cys) will have a lower Rf. The product H-D-Cys(tBu)-OH will appear as a distinct spot with higher Rf.
- Isolation:

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- Evaporate the reaction mixture to dryness under reduced pressure to remove excess HCl and isobutylene.
- The residue is usually a white solid (hydrochloride salt).
- Recrystallize from Ethanol/Ether if necessary to remove unreacted Cysteine.

Stage 2: N-Fmoc Protection

The introduction of the Fmoc group uses Fmoc-OSu (N-(9-Fluorenylmethoxycarbonyloxy)succinimide) rather than Fmoc-Cl. Fmoc-OSu is less reactive and significantly reduces the risk of dipeptide formation and racemization [2].

Materials

- Substrate: H-D-Cys(tBu)-OH (from Stage 1)
- Reagent: Fmoc-OSu (1.1 eq)
- Base:

  or

  (2.0 - 2.5 eq)
- Solvent: Water : Acetone (1:1) or Water : Dioxane (1:1)

Protocol

- Preparation: Dissolve H-D-Cys(tBu)-OH hydrochloride in Water:Acetone (1:1).
- pH Adjustment: Cool to 0°C. Slowly add

  to adjust pH to 8.5 – 9.0.
  - Critical Control: Do not exceed pH 10. High pH promotes base-catalyzed racemization (via enolization) and hydrolysis of the Fmoc group.
- Reaction: Add Fmoc-OSu portion-wise over 30 minutes. Remove ice bath and stir at room temperature for 3-5 hours.

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- Self-Validating Point: The suspension typically clears as the reaction proceeds (if Fmoc-OSu dissolves), then may become cloudy again if the sodium salt of the product is less soluble.
- TLC Check: Check for disappearance of free amine (Ninhydrin negative) and appearance of UV-active product.

- Workup:
  - Evaporate Acetone/Dioxane under vacuum (keep temperature < 40°C).
  - Dilute the remaining aqueous solution with water.
  - Wash: Extract the aqueous phase 2x with Diethyl Ether or MTBE. This removes unreacted Fmoc-OSu and Fmoc-byproducts (fulvene). The product remains in the aqueous phase as the salt.
- Acidification: Cool the aqueous phase to 0°C and acidify carefully with 1N HCl to pH 2.0.
  - Observation: The product, **Fmoc-D-Cys(tBu)-OH**, will precipitate as a white solid or oil out.
- Extraction: Extract the acidified aqueous layer with Ethyl Acetate (EtOAc) (3x).
- Drying: Wash the combined EtOAc layers with Brine, dry over anhydrous

  , and filter.

Purification & Crystallization

While the crude product may be 90%+ pure, removal of the D-enantiomer (L-Cys impurity) and chemical impurities is required.

Crystallization Strategy

The preferred solvent system for Fmoc-amino acids is often Ethyl Acetate / Hydrocarbon (Hexane, Heptane, or Cyclohexane).

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- Concentration: Concentrate the EtOAc solution from the workup to a small volume (syrupy consistency).
- Precipitation: Slowly add Cyclohexane or Petroleum Ether with stirring.
  - Ratio: Typically 1:3 (EtOAc : Hydrocarbon).
- Aging: Allow the slurry to stir at 4°C for 4-12 hours.
- Filtration: Collect the white solid by filtration. Wash with cold Cyclohexane.
- Drying: Dry in a vacuum desiccator over

  or KOH to constant weight.

Table 1: Quantitative Specifications

Parameter	Specification (Target)	Method
Appearance	White to off-white powder	Visual
Purity	98.0%	HPLC (C18, ACN/Water/TFA)
Chiral Purity	0.5% L-Isomer	Chiral HPLC (e.g., Chiralpak AD-H)
Melting Point	133 – 136 °C	Capillary Method [3]
Optical Rotation	(c=1, DMF)	Polarimetry (Note: L-isomer is -22°)
Mass Spec	400.5 m/z [M+H]+	ESI-MS

Analytical Validation & Impurity Profile

Workflow Visualization

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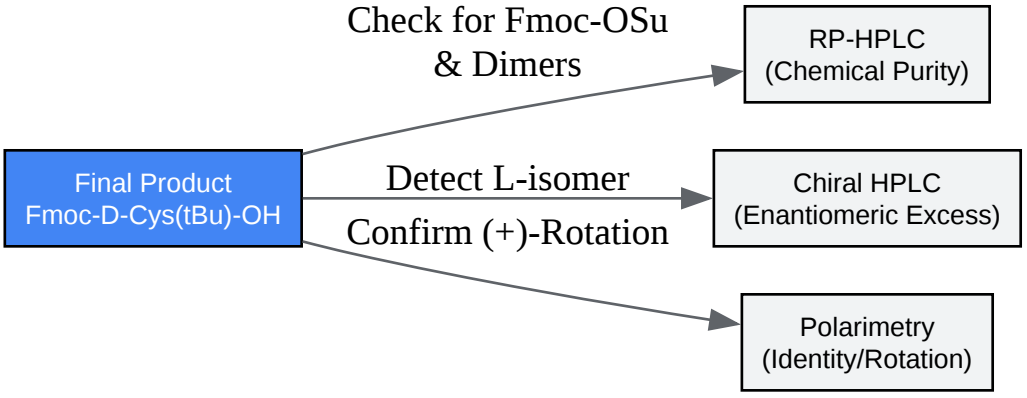

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Figure 2: Quality Control workflow ensuring chemical and stereochemical integrity.

Common Impurities

- Fmoc-D-Cys(tBu)-D-Cys(tBu)-OH (Dimer): Result of over-activation during synthesis. Detectable by MS (Mass ~800). Removed by crystallization.
- Fmoc-

  -Ala-OH: Result of desulfurization (rare with tBu, more common with free thiols).
- Fmoc-L-Cys(tBu)-OH: Enantiomer. Critical to monitor via Chiral HPLC.

References

- NIH PubMed.Racemization of amino acids in solid-phase peptide synthesis investigated by capillary electrophoresis. Available at: [Link]
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